

Efficacy of 4-Chloro-2-sulfanylbenzoic acid derivatives against Gram-positive bacteria

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Compound of Interest

Compound Name: 4-Chloro-2-sulfanylbenzoic acid

Cat. No.: B1628968

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A comparative analysis of **4-Chloro-2-sulfanylbenzoic acid** derivatives reveals their potential as effective agents against Gram-positive bacteria. This guide synthesizes experimental data from multiple studies to provide a clear comparison of their efficacy, offering valuable insights for researchers and drug development professionals. The antibacterial activity of these compounds has been evaluated against a range of Gram-positive pathogens, with some derivatives showing promising results.

Efficacy Against Gram-Positive Bacteria: A Quantitative Comparison

The antimicrobial efficacy of various **4-Chloro-2-sulfanylbenzoic acid** and related derivatives has been quantified using metrics such as the Zone of Inhibition and Minimum Inhibitory Concentration (MIC). The data, summarized below, highlights the performance of these compounds against several key Gram-positive bacterial strains.

Zone of Inhibition Data

The Kirby-Bauer disk diffusion method provides a qualitative assessment of antimicrobial activity. The diameter of the zone of growth inhibition around a disk impregnated with the test compound is indicative of its potency.

Compound	Bacterial Strain	Zone of Inhibition (mm)	Reference
Compound 3	Enterococcus faecium E5	15	[1][2]
Compound 4	Enterococcus faecium E5	10	[1][2]
Staphylococcus aureus ATCC 6538	8	[1][2]	
Bacillus subtilis ATCC 6683	9	[1][2]	
Compound 5b	Staphylococcus aureus ATCC 6538	9	[1][2]

Minimum Inhibitory Concentration (MIC) Data

The MIC is the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism after overnight incubation. This quantitative measure is a crucial indicator of a compound's antibacterial efficacy.

Compound	Bacterial Strain	MIC (µg/mL)	Reference
Compound 4	Staphylococcus aureus ATCC 6538	125	[1][2]
Bacillus subtilis ATCC 6683	125	[1][2]	
Derivatives 21a-g, 22a-h	Staphylococcus spp.	0.2 - 16	[3]
Enterococcus spp.	1 - 128	[3]	
Bacillus subtilis	64 - 128	[3]	
Corynebacterium diphtheriae	64 - 128	[3]	
Cinnamic acid derivatives (16a, 16c, 16d, 16f, 17c)	Enterococcus spp. (HLAR & VRE)	2 - 4	[4]
5-chloro-N-{4-[N-(4,6-dimethylpyrimidin-2-yl)sulfamoyl]phenyl}-2-hydroxybenzamide	Methicillin-sensitive S. aureus	15.62 - 31.25 (µmol/L)	[5]
Methicillin-resistant S. aureus	15.62 - 31.25 (µmol/L)	[5]	
Nitro-substituted tetraphenylethylene benzoic acid derivative (NOA)	Staphylococcus aureus	0.04	[6]

Experimental Protocols

The methodologies employed in the cited studies are crucial for interpreting the presented data. Below are detailed descriptions of the key experimental protocols used to assess the antibacterial efficacy of these compounds.

Antimicrobial Susceptibility Testing: Microdilution Method

The quantitative assessment of antimicrobial activity was performed using the microdilution method to determine the Minimum Inhibitory Concentration (MIC) values.^{[1][2]}

- **Preparation of Inoculum:** Bacterial strains were cultured in an appropriate broth medium to achieve a turbidity equivalent to the 0.5 McFarland standard. This suspension was then diluted to obtain the final desired inoculum concentration.
- **Serial Dilutions:** The test compounds were serially diluted in a 96-well microtiter plate containing a suitable growth medium.
- **Inoculation:** Each well was inoculated with the standardized bacterial suspension.
- **Incubation:** The microtiter plates were incubated under appropriate conditions (e.g., 37°C for 24 hours).
- **MIC Determination:** The MIC was recorded as the lowest concentration of the compound at which no visible bacterial growth was observed.

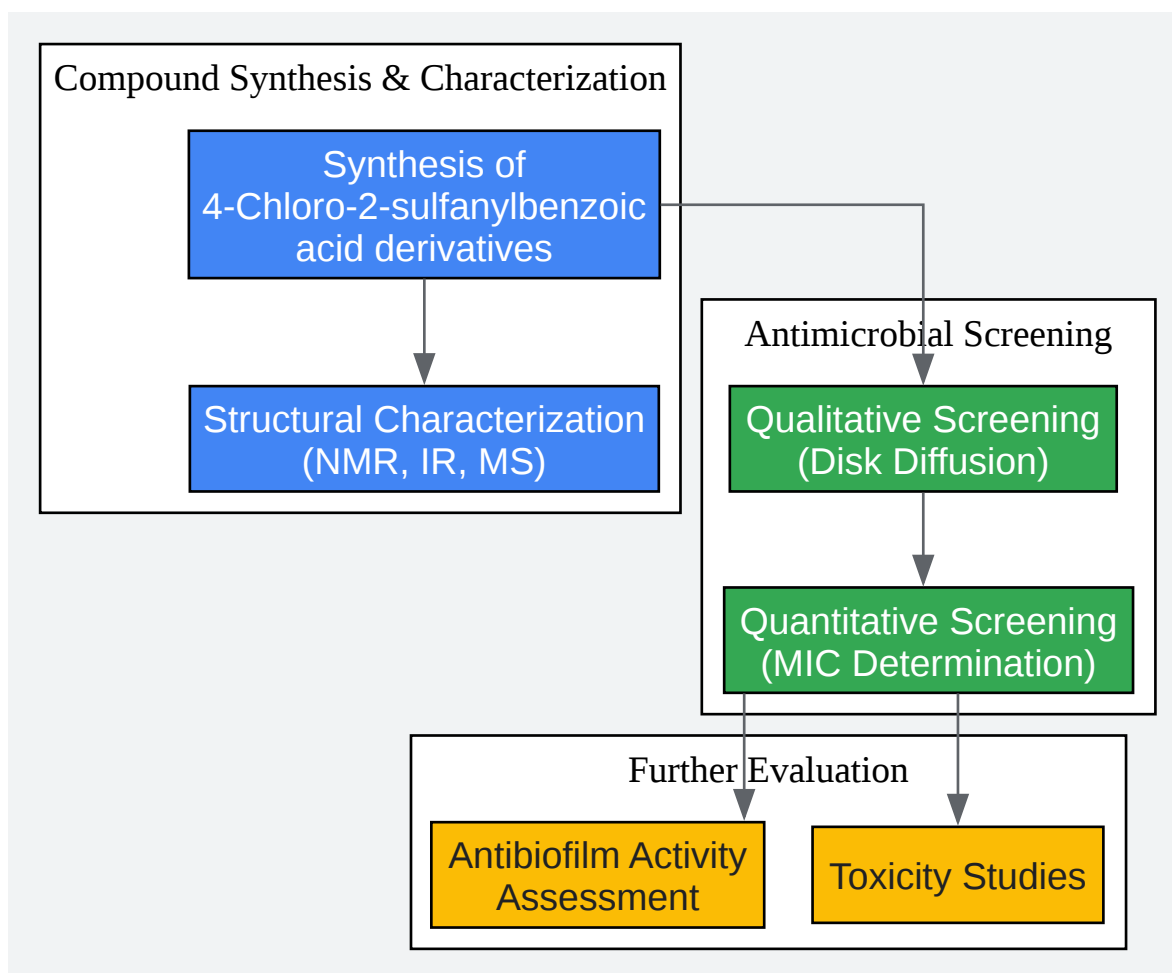
Qualitative Screening of Antimicrobial Activity: Disk Diffusion Method

A qualitative screening of the antimicrobial activity was conducted using the disk diffusion method.^{[1][2]}

- **Preparation of Agar Plates:** Mueller-Hinton agar plates were prepared and uniformly inoculated with a standardized bacterial suspension.
- **Application of Compounds:** Sterile paper discs were impregnated with a known concentration of the test compounds and placed on the surface of the agar.
- **Incubation:** The plates were incubated under suitable conditions to allow for bacterial growth.
- **Measurement of Inhibition Zones:** The diameter of the clear zone of growth inhibition around each disk was measured in millimeters.

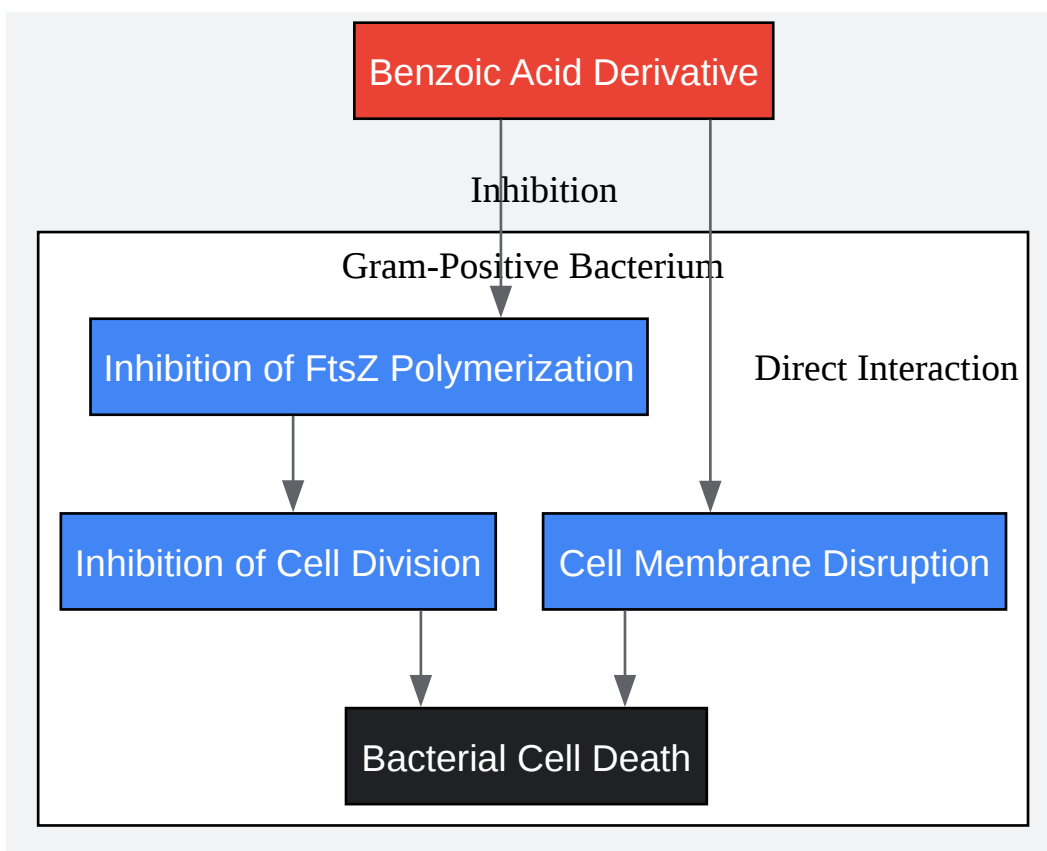
Visualizing Experimental and Logical Frameworks

To better illustrate the processes and concepts involved in this research area, the following diagrams have been generated using the DOT language.



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Caption: General workflow for the synthesis and evaluation of novel antimicrobial compounds.



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Caption: Postulated mechanisms of action for some benzoic acid derivatives against bacteria.

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References

- 1. Synthesis, In Silico and In Vitro Evaluation of Antimicrobial and Toxicity Features of New 4-[(4-Chlorophenyl)sulfonyl]benzoic Acid Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. sciforum.net [sciforum.net]
- 4. Activity of Cinnamic Acid Derivatives with 4-Chloro-2-mercaptobenzenesulfonamide Moiety against Clinical HLAR and VRE Enterococcus spp. [mdpi.com]

- 5. Antimicrobial activity of sulfonamides containing 5-chloro-2-hydroxybenzaldehyde and 5-chloro-2-hydroxybenzoic acid scaffold - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. New Tetraphenylethylene Benzoic Acid Derivatives as Antibacterial Agents for Gram-Positive Bacteria with Ultralow Inhibition Concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
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